

WIKI4 Properties and Key Application Data

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Compound Focus: WIKI4

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The following tables summarize the chemical characteristics of **WIKI4** and data from a recent key study on its application in pancreatic differentiation.

Table 1: Basic Chemical and Biological Profile of WIKI4

Property	Description
Chemical Name	2-[3-[[4-(4-Methoxyphenyl)-5-(4-pyridinyl)-4H-1,2,4-triazol-3-yl]thio]propyl]-1H-benz[de]isoquinoline-1,3(2H)-dione [1]
CAS Number	838818-26-1 [2] [1]
Molecular Formula	C ₂₉ H ₂₃ N ₅ O ₃ S [2] [1]
Molecular Weight	521.59 g/mol [2] [1]
Primary Target	Tankyrase 2 (TNKS2), IC ₅₀ : 15 nM [2]
Key Pathway Inhibited	Wnt/ β -catenin signaling [3] [2]
Mechanism of Action	Inhibits tankyrase, leading to stabilization of AXIN proteins and degradation of β -catenin [3]

Table 2: Key Findings from Pancreatic Progenitor Differentiation (2024 Study) This study demonstrated that using **WIKI4** during the pancreatic progenitor (PP) stage significantly improved the final output of β -like cells compared to the standard agent, Nicotinamide (NA) [4].

Metric	Standard Protocol (with Nicotinamide, NA)	Optimized Protocol (with WIKI4)
PP Generation (NKX6-1+/PDX1+)	Effective [4]	Effective, with kinetics similar to NA [4]
Subsequent β -like Cell Yield (C-PEP+/NKX6-1+)	Lower frequency [4]	Significantly higher frequency [4]
Transplantation Outcome in Model	Failed to provide glycemic control [4]	Provided glycemic control [4]
Proposed PP Cell Characteristics	-	Higher integrin expression, less proliferative [4]

Detailed Experimental Protocol

This protocol is adapted from a 2024 study in *Nature Communications* for differentiating hPSCs into pancreatic β -like cells using **WIKI4** [4].

Principle

The differentiation process recapitulates development by directing cell fate through specific inhibitors and growth factors. Inhibiting tankyrase with **WIKI4** during the pancreatic progenitor stage improves the endocrine commitment of the cells, leading to a higher yield of functional, glucose-responsive β -like cells in the final stage [4].

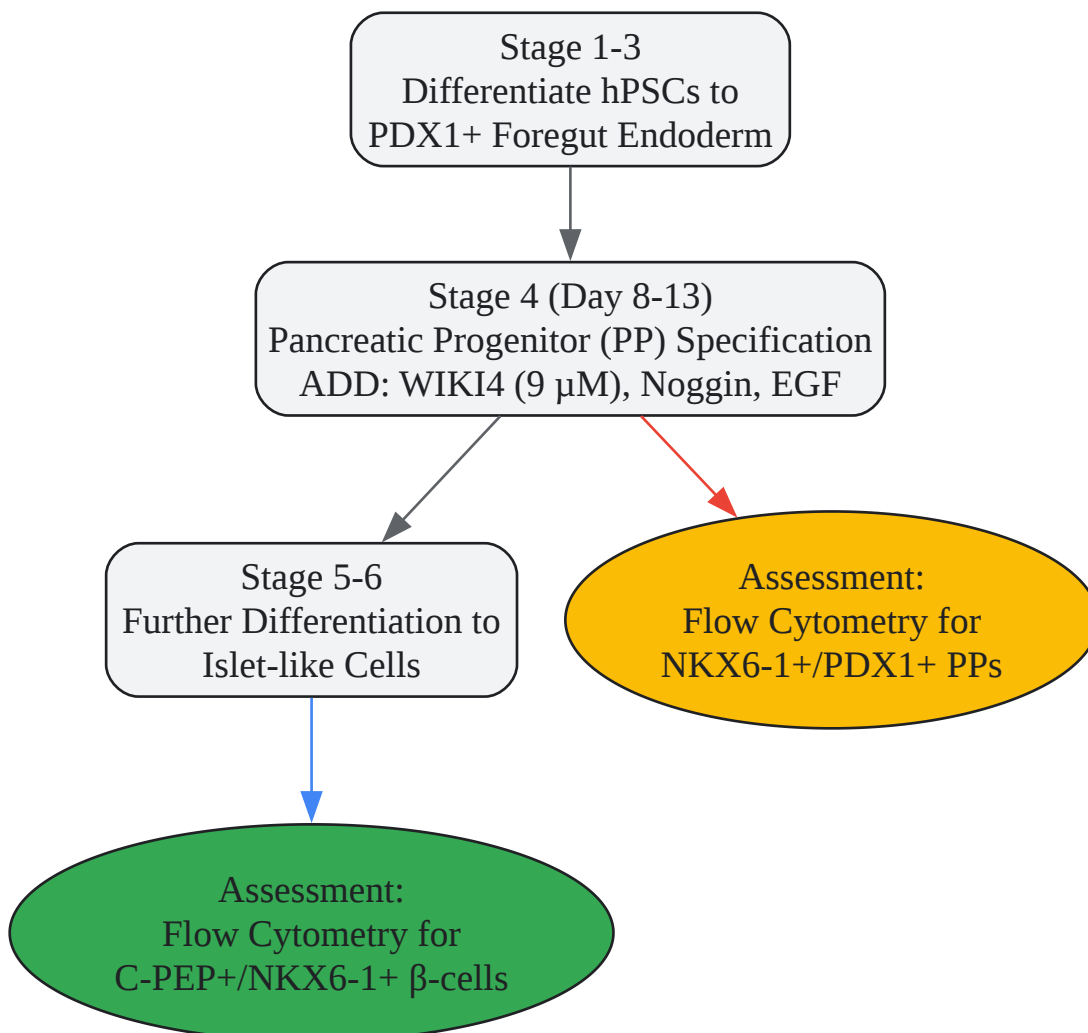
Materials

- Cell Line:** hPSCs (e.g., H1 hESCs or a NKX6-1 GFP reporter line).

- **Key Reagent: WIKI4** (CAS 838818-26-1). A stock solution of **10 mM** can be prepared in DMSO [2]. Aliquot and store at -80°C .
- **Basal Differentiation Media:** As per established protocols (e.g., Refs. 6-11 in [4]).
- **Other Factors:** Growth factors (e.g., EGF), and other small molecules (e.g., Noggin) as required by the base differentiation protocol [4].

Step-by-Step Procedure

The following diagram outlines the key stages of the differentiation workflow, highlighting where **WIKI4** is applied.



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- **Stages 1-3: PDX1+ Foregut Endoderm Induction** Differentiate hPSCs into PDX1-positive foregut endoderm cells according to your established base protocol (typically involving sequential activation and inhibition of key pathways like Activin, BMP, and FGF) [4]. This process usually takes 8 days.
- **Stage 4: Pancreatic Progenitor Specification with WIKI4 (Critical Step)**
 - On day 8, dissociate and replate the PDX1+ cells as needed.
 - For the next 5 days (from day 8 to day 13), culture the cells in stage 4 medium supplemented with:
 - **Noggin**
 - **EGF**
 - **WIKI4** at a working concentration of **9 μ M** [4].
 - **Control Consideration:** Include a control group treated with the standard agent, **50 mM Nicotinamide (NA)**, for comparison [4].
- **Stages 5-6: Endocrine Commitment and Maturation** Following stage 4, continue the differentiation protocol for an additional 10-14 days to drive the pancreatic progenitors into immature islet-like cells containing C-PEP+/NKX6-1+ β -like cells. The specific factors used in these later stages will depend on the base protocol being followed [4].

Data Analysis and Validation

- **Flow Cytometry:** As shown in the workflow, the success of PP generation (end of Stage 4) is assessed by analyzing co-expression of PDX1 and NKX6-1. The final outcome (end of Stage 6) is measured by the frequency of C-PEP+/NKX6-1+ β -like cells [4].
- **Functional Assay:** Perform glucose-stimulated insulin secretion (GSIS) assays on the mature islet-like clusters to confirm glucose responsiveness [4].

Practical Notes for Researchers

- **Specificity:** **WIKI4** is an adenosine-subsite tankyrase inhibitor, which provides higher specificity compared to nicotinamide-subsite inhibitors, potentially reducing off-target effects [4].
- **Mechanistic Insight:** The improved differentiation efficiency is linked to **WIKI4**-derived PPs being less proliferative and expressing higher levels of integrins, which may enhance their survival and function upon transplantation [4].
- **Handling:** **WIKI4** is for research use only. It is soluble in DMSO and should be handled with appropriate personal protective equipment [2] [1].

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References

1. | CAS 838818-26-1 | SCBT - Santa Cruz Biotechnology WIKI 4 [[scbt.com](#)]
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3. WIKI4, a novel inhibitor of tankyrase and Wnt/ β -catenin signaling [[pubmed.ncbi.nlm.nih.gov](#)]
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